

BDP TR Amine: A Comprehensive Technical Guide for Advanced Biomolecular Labeling

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Compound of Interest

Compound Name: *BDP TR amine*

CAS No.: *2183473-18-7*

Cat. No.: *B606006*

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This guide provides an in-depth exploration of **BDP TR amine**, a versatile and robust fluorescent probe for the labeling of biomolecules. Designed for researchers, scientists, and drug development professionals, this document moves beyond standard protocols to offer field-proven insights into the effective application of this powerful fluorophore. We will delve into the core principles of **BDP TR amine** chemistry, provide detailed experimental workflows, and explore its utility in advanced applications, all while maintaining a strong emphasis on scientific integrity and reproducibility.

The BDP TR Core: Understanding the Foundation of a Superior Fluorophore

BDP TR is a borondipyrromethene-based dye, a class of fluorophores renowned for their exceptional photophysical properties.[1][2] Unlike traditional rhodamine dyes such as ROX, the BDP TR core structure imparts remarkable photostability and a high fluorescence quantum yield, making it an ideal choice for demanding imaging applications.[3] Its fluorescence is largely insensitive to changes in pH and solvent polarity, which translates to more reliable and reproducible data in a variety of experimental conditions.[4]

The "TR" designation signifies its spectral characteristics, which are similar to Texas Red, with an absorption maximum around 589 nm and an emission maximum around 616 nm.[5] This places it squarely in the red portion of the visible spectrum, a region often favored for biological imaging due to reduced autofluorescence from cellular components.

Key Photophysical and Chemical Properties

To facilitate informed experimental design, the essential properties of **BDP TR amine** are summarized below.

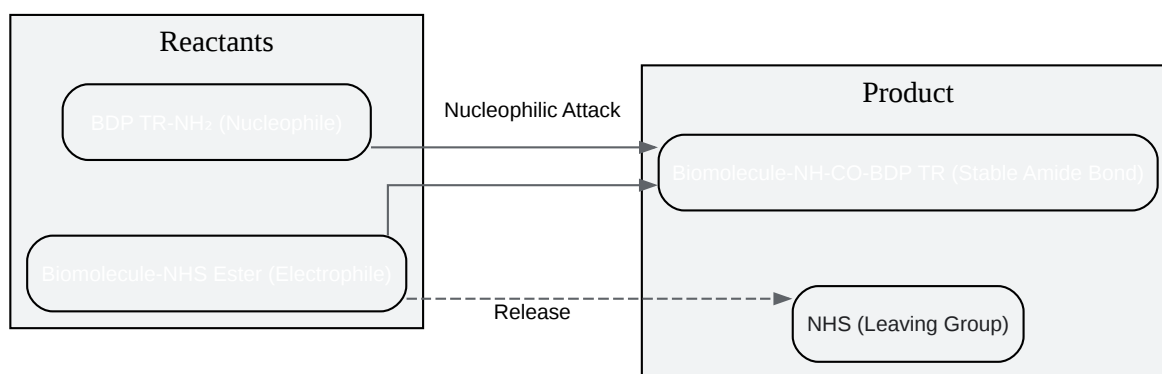
Property	Value	Source(s)
Excitation Maximum (λ_{abs})	589 nm	[5]
Emission Maximum (λ_{em})	616 nm	[5]
Molar Extinction Coefficient (ϵ)	$\sim 60,000 \text{ cm}^{-1}\text{M}^{-1}$	[5]
Fluorescence Quantum Yield (Φ)	~ 0.9	[5]
Molecular Weight	558.88 g/mol	[5]
Solubility	Good in DMSO, DMF, DCM	[5]
Storage	-20°C in the dark, desiccated	[5]

The Amine-Reactive Handle: A Gateway to Biomolecular Conjugation

The defining feature of **BDP TR amine** is its terminal primary amine group ($-\text{NH}_2$). This functional group serves as a versatile nucleophile, enabling covalent attachment to a wide array of electrophilic moieties on biomolecules. This reactivity is the cornerstone of its utility as a fluorescent probe. The primary amine of BDP TR can be readily conjugated to biomolecules containing activated esters (like NHS esters), isothiocyanates, and other electrophilic groups. [6]

The Chemistry of Conjugation: A Closer Look

The most common strategy for labeling biomolecules with **BDP TR amine** involves its reaction with an N-hydroxysuccinimidyl (NHS) ester-activated biomolecule. This reaction proceeds via a nucleophilic acyl substitution, where the lone pair of electrons on the nitrogen atom of the **BDP TR amine** attacks the carbonyl carbon of the NHS ester. This forms a stable amide bond, covalently linking the fluorophore to the target molecule.



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BDP TR Amine Conjugation Mechanism

Experimental Protocols: A Practical Guide to Labeling

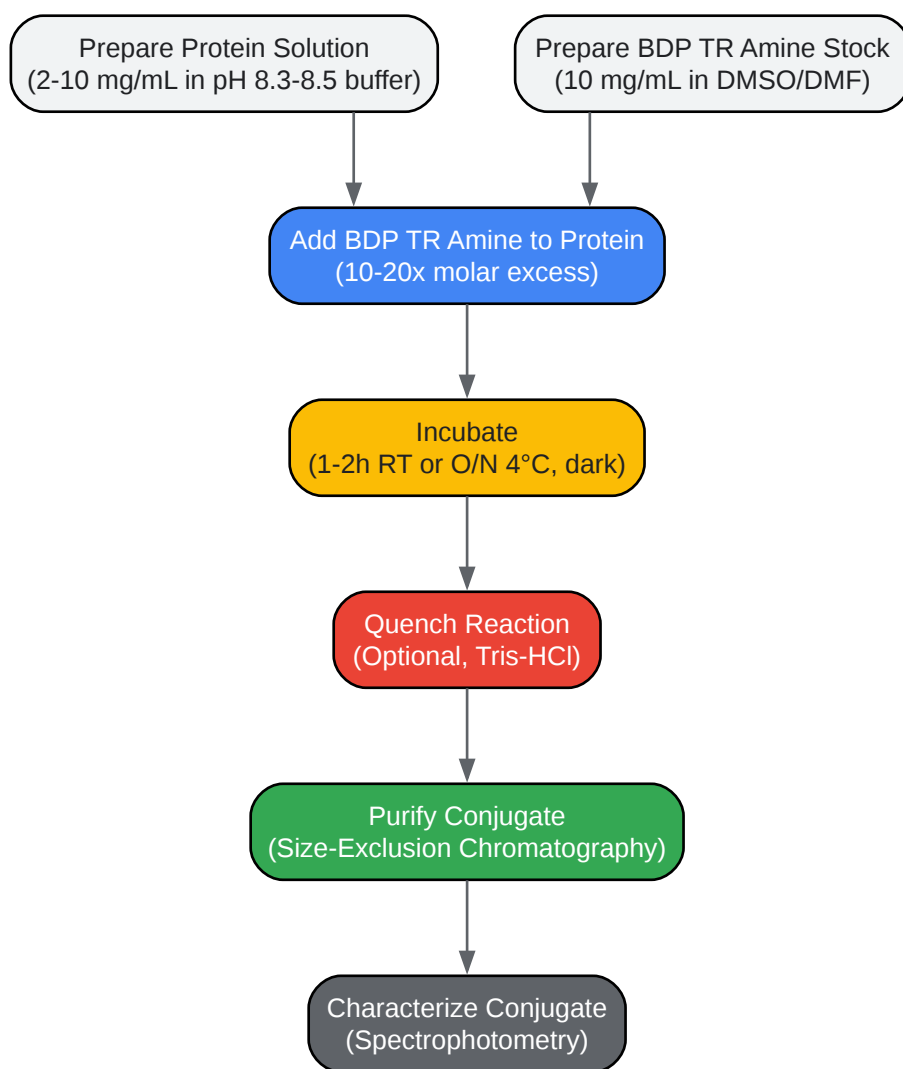
The following protocols provide a detailed, step-by-step methodology for the conjugation of **BDP TR amine** to proteins and amine-modified oligonucleotides. These protocols are designed to be self-validating systems, with built-in quality control checkpoints.

Protein Labeling with BDP TR Amine

This protocol is optimized for the labeling of proteins, such as antibodies, that have been functionalized with an amine-reactive crosslinker (e.g., an NHS ester).

- **BDP TR amine**
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)

- NHS-ester activated protein of interest
- Conjugation Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification column (e.g., Sephadex G-25)
- Phosphate-buffered saline (PBS)
- Prepare the Protein Solution: Dissolve the NHS-ester activated protein in the conjugation buffer to a final concentration of 2-10 mg/mL. Ensure the protein solution is free of any amine-containing buffers (e.g., Tris) or stabilizers (e.g., BSA), as these will compete with the **BDP TR amine** for reaction with the NHS ester.[\[7\]](#)
- Prepare the **BDP TR Amine** Stock Solution: Immediately before use, dissolve **BDP TR amine** in anhydrous DMF or DMSO to a concentration of 10 mg/mL.
- Determine the Molar Excess of **BDP TR Amine**: The optimal molar ratio of dye to protein will vary depending on the protein and the desired degree of labeling. A good starting point is a 10- to 20-fold molar excess of **BDP TR amine** to the protein.
- Perform the Conjugation Reaction: While gently stirring the protein solution, slowly add the calculated volume of the **BDP TR amine** stock solution.
- Incubate: Allow the reaction to proceed for 1-2 hours at room temperature, protected from light. For sensitive proteins, the incubation can be performed at 4°C overnight.
- Quench the Reaction (Optional): To stop the reaction, add the quenching buffer to a final concentration of 50-100 mM and incubate for an additional 30 minutes at room temperature.
- Purify the Conjugate: Separate the labeled protein from unreacted **BDP TR amine** and byproducts using a gel filtration column equilibrated with PBS.[\[8\]](#) Monitor the fractions spectrophotometrically to identify the protein-containing fractions (absorbance at 280 nm) and the dye-containing fractions (absorbance at 589 nm). The labeled protein will exhibit absorbance at both wavelengths.



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Protein Labeling Workflow

Oligonucleotide Labeling

This protocol is for labeling oligonucleotides that have been synthesized with a 5' or 3' amine modification.

- **BDP TR amine**
- Anhydrous DMF or DMSO
- NHS-ester (for activating the oligonucleotide amine)

- Amine-modified oligonucleotide
- Labeling Buffer: 0.1 M sodium tetraborate, pH 8.5
- Ethanol (absolute and 70%)
- 3 M Sodium Acetate
- Nuclease-free water
- Purification system (e.g., HPLC or PAGE)
- Activate the Oligonucleotide (if necessary): If the amine-modified oligonucleotide is not already activated, it can be reacted with an excess of a homobifunctional NHS ester crosslinker. This step should be performed according to the manufacturer's instructions, followed by purification to remove the excess crosslinker.
- Prepare the Oligonucleotide Solution: Dissolve the NHS-ester activated, amine-modified oligonucleotide in the labeling buffer to a concentration of 1-5 mg/mL.
- Prepare the **BDP TR Amine** Stock Solution: Immediately before use, dissolve **BDP TR amine** in anhydrous DMF or DMSO to a concentration of 10 mg/mL.
- Perform the Conjugation Reaction: Add a 20- to 50-fold molar excess of the **BDP TR amine** stock solution to the oligonucleotide solution.
- Incubate: Allow the reaction to proceed for 2-4 hours at room temperature, protected from light.
- Purify the Labeled Oligonucleotide: The labeled oligonucleotide can be purified from unreacted dye by ethanol precipitation followed by HPLC or polyacrylamide gel electrophoresis (PAGE).^[8]

Comparative Analysis: BDP TR Amine vs. Other Red Fluorophores

The selection of a fluorescent probe is a critical decision in experimental design. The following table provides a comparative overview of **BDP TR amine** and other commonly used red fluorescent dyes.

Feature	BDP TR Amine	Alexa Fluor 594	Cy3B
Excitation/Emission (nm)	589 / 616	590 / 617	558 / 572 (in DNA)
Quantum Yield	~0.9	~0.66	~0.67
Photostability	High	High	Moderate
pH Sensitivity	Low	Low	Low
Environmental Sensitivity	Low	Low	Moderate
Brightness ($\epsilon \times \Phi$)	~54,000	~59,400	~100,500
Key Advantage	High quantum yield, good photostability	High brightness, excellent photostability	Very high brightness

Advanced Applications: Leveraging the Strengths of BDP TR Amine

The superior photophysical properties of **BDP TR amine** make it an excellent choice for a range of advanced fluorescence applications.

Fluorescence Polarization/Anisotropy Assays

Fluorescence polarization (FP) is a powerful technique for studying molecular interactions in solution. The relatively long fluorescence lifetime of the BODIPY core makes **BDP TR amine**-labeled molecules excellent probes for FP assays.^[9] In an FP experiment, a fluorescently labeled molecule is excited with polarized light. The degree of polarization of the emitted light is dependent on the rotational diffusion of the molecule. When a small, fluorescently labeled molecule binds to a larger molecule, its rotational diffusion slows, resulting in an increase in the

polarization of the emitted light. This principle can be used to study protein-protein, protein-nucleic acid, and protein-ligand interactions with high sensitivity.

Two-Photon Excitation (TPE) Microscopy

TPE microscopy is a powerful imaging technique that allows for deep tissue imaging with reduced phototoxicity and background fluorescence.[9] BODIPY dyes, including BDP TR, have large two-photon absorption cross-sections, making them well-suited for TPE microscopy.[10] The use of near-infrared excitation light in TPE microscopy minimizes light scattering and allows for deeper penetration into biological samples. **BDP TR amine** conjugates can be used to visualize cellular and subcellular structures and processes in living tissues with high resolution.

Troubleshooting Common Issues in BDP TR Amine Conjugation

Issue	Potential Cause(s)	Recommended Solution(s)
Low Labeling Efficiency	- Inactive BDP TR amine (hydrolyzed) - Competing nucleophiles in the buffer (e.g., Tris) - Insufficient molar excess of the dye - Low protein/oligonucleotide concentration	- Prepare fresh BDP TR amine stock solution for each reaction. - Use an amine-free conjugation buffer (e.g., bicarbonate or borate). - Increase the molar excess of BDP TR amine. - Ensure the biomolecule concentration is at least 2 mg/mL. [7]
High Background Fluorescence	- Incomplete removal of unreacted dye	- Optimize the purification step. For size-exclusion chromatography, use a longer column or a resin with a smaller pore size. For dialysis, increase the number of buffer changes and the dialysis time.
Precipitation of the Conjugate	- Hydrophobicity of the BDP TR dye leading to aggregation at high degrees of labeling	- Reduce the molar excess of BDP TR amine to achieve a lower degree of labeling. - Perform the conjugation and purification in a buffer containing a non-ionic detergent (e.g., 0.01% Tween-20).

Conclusion

BDP TR amine is a high-performance fluorescent probe that offers significant advantages for the labeling of biomolecules. Its exceptional brightness, photostability, and environmental insensitivity make it a reliable tool for a wide range of applications, from routine fluorescence microscopy to advanced techniques such as fluorescence polarization and two-photon imaging. By understanding the underlying chemistry and following optimized protocols, researchers can effectively harness the power of **BDP TR amine** to gain deeper insights into complex biological systems.

References

- Amine-Reactive BODIPY Dye: Spectral Properties and Application for Protein Labeling. (2022). Molecules, 27(22), 7936. Available from: [\[Link\]](#)
- Fluorescent Labeling of Protein Using Blue-Emitting 8-Amino-BODIPY Derivatives. (2017). Journal of Fluorescence, 27(6), 2231–2238. Available from: [\[Link\]](#)
- **BDP TR amine** (A270114). Antibodies.com. Available from: [\[Link\]](#)
- New strategies for fluorescently labeling proteins in the study of amyloids. (2020). Current Opinion in Chemical Biology, 58, 88-96. Available from: [\[Link\]](#)
- Amine-Reactive Probes. The Joseph Lab. Available from: [\[Link\]](#)
- Preparation of a Trp-BODIPY fluorogenic amino acid to label peptides for enhanced live-cell fluorescence imaging. (2021). Nature Protocols, 16(11), 5243–5273. Available from: [\[Link\]](#)
- A fluorescent probe based solid-state fluorophore for the detection of N₂H₄ and its application in environmental samples. (2022). Analytica Chimica Acta, 1202, 339668. Available from: [\[Link\]](#)
- Amine-Reactive BODIPY Dye: Spectral Properties and Application for Protein Labeling. (2022). Molecules, 27(22). Available from: [\[Link\]](#)
- Fluorochromes Description. Available from: [\[Link\]](#)

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Sources

- [1. cancer.iu.edu](https://cancer.iu.edu) [\[cancer.iu.edu\]](#)

- 2. Amine-Reactive BODIPY Dye: Spectral Properties and Application for Protein Labeling - PMC [pmc.ncbi.nlm.nih.gov]
- 3. lumiprobe.com [lumiprobe.com]
- 4. researchgate.net [researchgate.net]
- 5. lumiprobe.com [lumiprobe.com]
- 6. Fluorescent dye, Bodipy, Cyanine | BroadPharm [broadpharm.com]
- 7. josephgroup.ucsd.edu [josephgroup.ucsd.edu]
- 8. Amine-Reactive Probe Labeling Protocol | Thermo Fisher Scientific - JP [thermofisher.com]
- 9. BODIPY Dye Series—Section 1.4 | Thermo Fisher Scientific - JP [thermofisher.com]
- 10. lumiprobe.com [lumiprobe.com]
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